

Commercial suppliers of "2-(2-Aminopropan-2-yl)aniline" for research

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Compound of Interest

Compound Name: 2-(2-Aminopropan-2-yl)aniline

Cat. No.: B2865318

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An In-Depth Technical Guide to Sourcing and Verifying **2-(2-Aminopropan-2-yl)aniline** for Advanced Research

Authored by: Your Senior Application Scientist

Introduction: The Strategic Importance of **2-(2-Aminopropan-2-yl)aniline** in Modern Synthesis

2-(2-Aminopropan-2-yl)aniline, identified by its CAS number 229326-17-4, is a substituted aniline derivative that is emerging as a valuable building block in medicinal chemistry and materials science.^{[1][2][3][4]} Its unique molecular architecture, featuring a tertiary amine and a primary aniline on an aromatic scaffold, presents a versatile platform for the synthesis of complex molecules. The strategic placement of these functional groups allows for selective reactions, making it an attractive starting material for generating libraries of novel compounds, particularly in the development of new therapeutic agents and functional polymers.^{[5][6]}

This guide provides drug development professionals and researchers with a comprehensive framework for sourcing, qualifying, and utilizing **2-(2-Aminopropan-2-yl)aniline**. We will delve into the landscape of commercial suppliers, establish rigorous quality control protocols, and provide actionable insights to ensure the integrity and reproducibility of your research.

Part 1: Commercial Supplier Landscape

The selection of a reliable chemical supplier is the foundational step for any successful research campaign. The quality and purity of starting materials directly impact experimental

outcomes, influencing everything from reaction yields to biological assay results. Below is a comparative analysis of commercial suppliers offering **2-(2-Aminopropan-2-yl)aniline**.

Table 1: Comparative Analysis of Commercial Suppliers

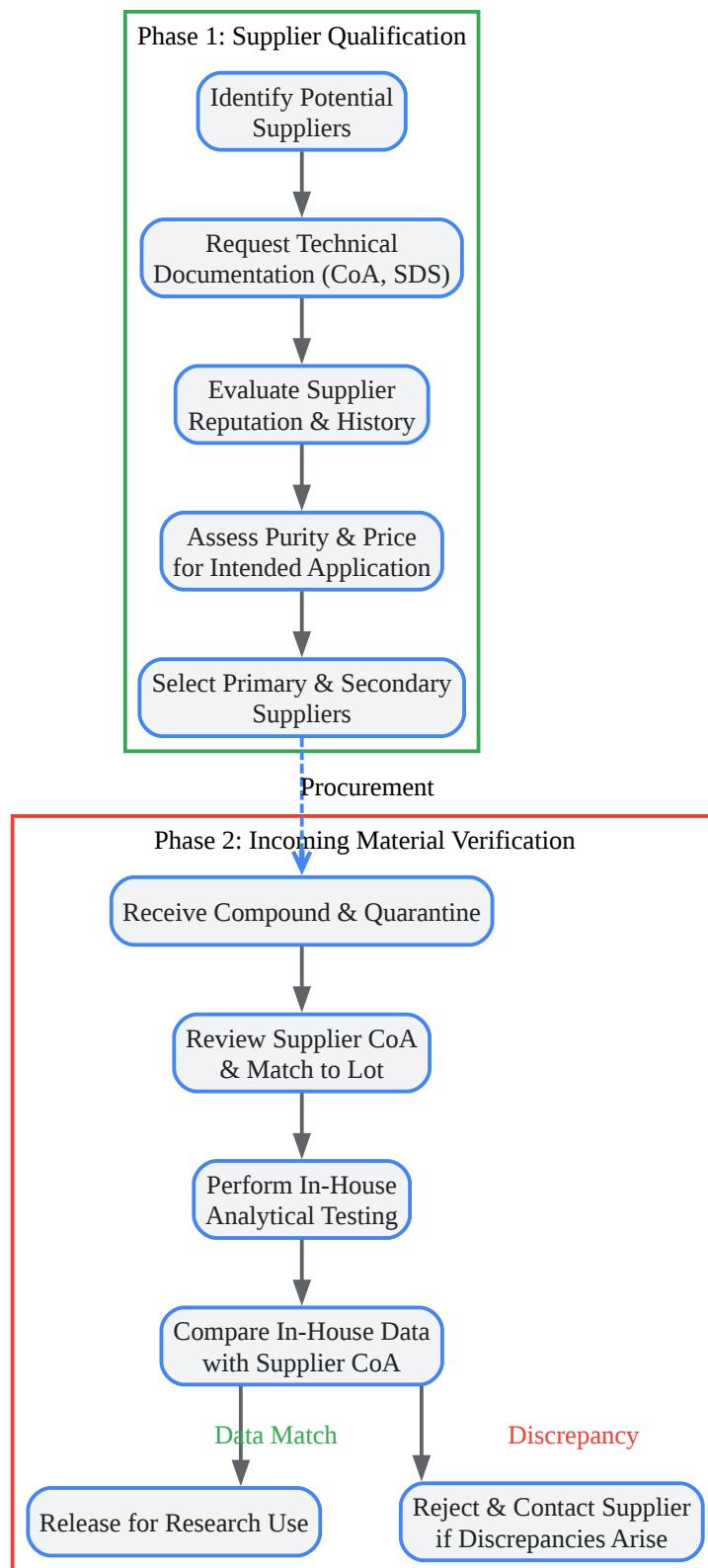
Supplier	Product Identifier	CAS Number	Purity	Available Quantities	Notes
Sigma-Aldrich	Enamine-ENA4575113 51	229326-17-4	Not specified	Inquire	A leading global supplier known for extensive documentation and quality control.
Biosynth	EJA32617	229326-17-4	Not specified	Inquire	Offers a "Price Match" guarantee and positions the compound as a "versatile small molecule scaffold". For research purposes only. [1]
BLDpharm	BLD-110248	229326-17-4	Not specified	Inquire	Mentions the availability of cold-chain transportation, which may be relevant for stability. [2]
American Elements	2-(2-aminopropan-2-yl)aniline	229326-17-4	Can be produced in high and ultra-high purity forms	Bulk quantities available	Specializes in high-purity materials and can produce to customer

		(99% to 99.999%+)		specifications .[3]
ChemUnivers e	P56180	229326-17-4	95%	Inquire Provides a specific purity level, which is crucial for initial assessment. [4]

Expert Insight: When selecting a supplier, it is imperative to look beyond price. Request a Certificate of Analysis (CoA) for the specific lot you intend to purchase. A comprehensive CoA should include identity verification (e.g., by NMR or MS) and a purity assessment (e.g., by HPLC or GC). For GMP or preclinical studies, a supplier's quality management system and regulatory compliance are paramount.

Part 2: Supplier Selection and Incoming Quality Control Workflow

A systematic approach to supplier qualification and incoming material verification is essential to de-risk your research and ensure reproducibility. The following workflow diagram illustrates a best-practice model.



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Caption: A two-phase workflow for supplier qualification and incoming material verification.

Part 3: Essential Analytical Protocols for Compound Verification

Independent verification of the identity and purity of **2-(2-Aminopropan-2-yl)aniline** is a non-negotiable step. The following protocols are based on established methods for the analysis of aniline derivatives and serve as a robust starting point for your internal quality control.[7][8]

Protocol 1: Identity Verification by ^1H NMR Spectroscopy

Principle: Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the molecular structure of a compound, confirming the presence of key functional groups and their connectivity.

Methodology:

- **Sample Preparation:** Accurately weigh 5-10 mg of **2-(2-Aminopropan-2-yl)aniline** and dissolve it in approximately 0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- **Instrumentation:** Acquire the ^1H NMR spectrum on a 400 MHz or higher field NMR spectrometer.
- **Data Analysis:**
 - **Aromatic Protons:** Expect a complex multiplet pattern in the aromatic region (~6.5-7.5 ppm) corresponding to the four protons on the aniline ring.
 - **Amine Protons:** The protons of the primary amine (NH_2) and the aniline (NH_2) will appear as broad singlets. Their chemical shift can vary depending on the solvent and concentration.
 - **Methyl Protons:** A sharp singlet corresponding to the six protons of the two methyl groups on the propane chain should be observed in the aliphatic region (~1.0-1.5 ppm).
 - **Integration:** The integral ratios of these peaks should correspond to the number of protons in each environment (e.g., 4H for aromatic, 2H for NH_2 , 2H for aniline NH_2 , 6H for methyl groups).

Protocol 2: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

Principle: HPLC separates components of a mixture based on their differential partitioning between a stationary phase and a mobile phase. This technique is ideal for quantifying the purity of the main compound and detecting non-volatile impurities.

Methodology:

- **Sample Preparation:** Prepare a stock solution of **2-(2-Aminopropan-2-yl)aniline** at 1 mg/mL in a suitable solvent (e.g., acetonitrile). Further dilute to a working concentration of 0.1 mg/mL with the mobile phase.[8]
- **Chromatographic Conditions (Starting Point):**
 - Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m).[8]
 - Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid or trifluoroacetic acid. For example, a linear gradient from 10% to 90% acetonitrile over 20 minutes.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detection at a wavelength where the aniline chromophore absorbs, typically around 254 nm.
 - Column Temperature: 30 °C.[8]
- **Data Analysis:** Calculate the purity by determining the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Part 4: Health and Safety Considerations

Aniline and its derivatives are classified as hazardous materials and must be handled with appropriate precautions.[9][10][11]

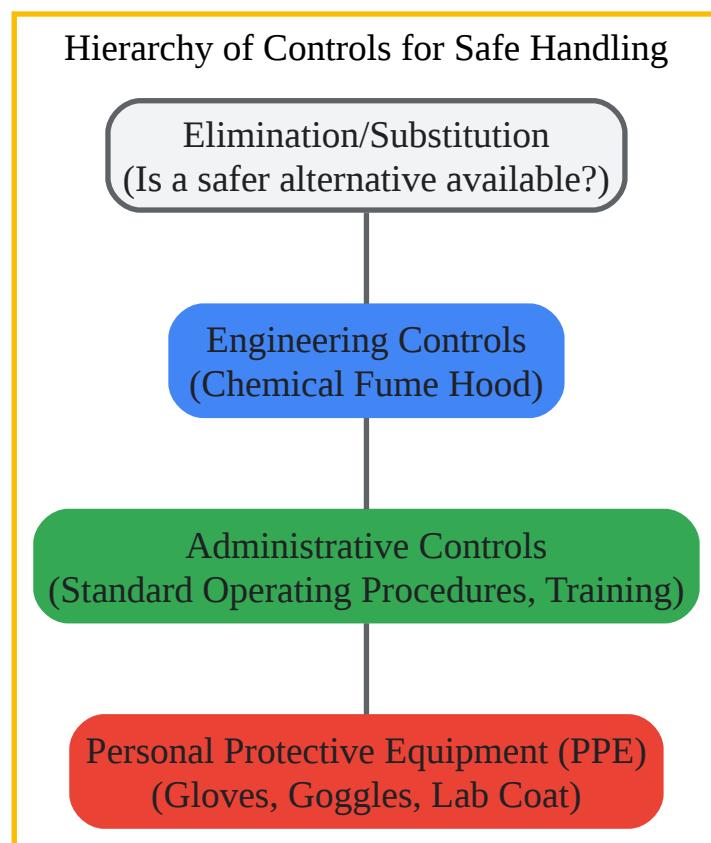
Summary of Hazards:

- **Toxicity:** Aniline derivatives are often toxic if swallowed, inhaled, or in contact with skin.[9] They can cause damage to organs through prolonged or repeated exposure.[9][11]
- **Irritation:** These compounds can cause severe skin burns and serious eye damage.
- **Flammability:** **2-(2-Aminopropan-2-yl)aniline** is a combustible liquid. Keep away from heat, sparks, and open flames.[9][12]

Handling and Personal Protective Equipment (PPE):

- Always handle this compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- In case of contact, immediately flush the affected area with plenty of water and seek medical attention.[10]

The following diagram illustrates the necessary controls when handling aniline-based compounds.



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Caption: Hierarchy of controls for handling hazardous chemicals like **2-(2-Aminopropan-2-yl)aniline**.

Conclusion

Sourcing high-quality **2-(2-Aminopropan-2-yl)aniline** is a critical first step for researchers aiming to leverage its synthetic potential. By implementing a robust supplier qualification process, conducting thorough in-house analytical verification, and adhering to strict safety protocols, scientists can ensure the reliability and integrity of their experimental work. This methodical approach minimizes variability, enhances reproducibility, and ultimately accelerates the pace of discovery in drug development and materials science.

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